

An In-Depth Technical Guide to MMV1634566

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MMV1634566

Cat. No.: B15581491

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Structure

MMV1634566 is a complex synthetic molecule with the systematic IUPAC name 4-[4,5-bis(4-chlorophenyl)-2-(4-methoxy-2-propan-2-yloxyphenyl)-4,5-dihydroimidazole-1-carbonyl]piperazin-2-one. Its chemical structure is characterized by a central dihydroimidazole ring substituted with two chlorophenyl groups, a methoxy-isopropoxyphenyl group, and a piperazin-2-one moiety attached via a carbonyl linker.

Table 1: Chemical and Physical Properties of **MMV1634566**

Property	Value
Molecular Formula	C ₃₀ H ₃₀ Cl ₂ N ₄ O ₄
IUPAC Name	4-[4,5-bis(4-chlorophenyl)-2-(4-methoxy-2-propan-2-yloxyphenyl)-4,5-dihydroimidazole-1-carbonyl]piperazin-2-one
SMILES	<chem>CC(C)OC1=C(C=CC(=C1)OC)C2=NC(C(N2C(=O)N3CCNC(=O)C3)C4=CC=C(C=C4)Cl)C5=CC=C(C=C5)Cl</chem>
Molecular Weight	581.5 g/mol
CAS Number	548472-68-0

Biological Activity and Mechanism of Action

As of the latest available data, specific in-depth experimental results detailing the biological activity, mechanism of action, and associated signaling pathways for **MMV1634566** have not been extensively published in peer-reviewed literature.

While the core structure of **MMV1634566** contains moieties found in other biologically active compounds, direct evidence linking this specific molecule to a particular biological target or pharmacological effect is not publicly available. A compound with a similar structural backbone has been investigated in the context of proteolysis-targeting chimeras (PROTACs), suggesting a potential, though unconfirmed, application in targeted protein degradation. This could involve inducing the ubiquitination and subsequent proteasomal degradation of a target protein. Specifically, a related compound was noted to induce PARP1 cleavage and apoptosis in the MDA-MB-231 cell line. However, it is crucial to emphasize that this information does not directly pertain to **MMV1634566** and should be considered speculative without direct experimental validation.

Further research, including target identification studies, phenotypic screening, and in vitro/in vivo assays, is required to elucidate the specific biological function of **MMV1634566**.

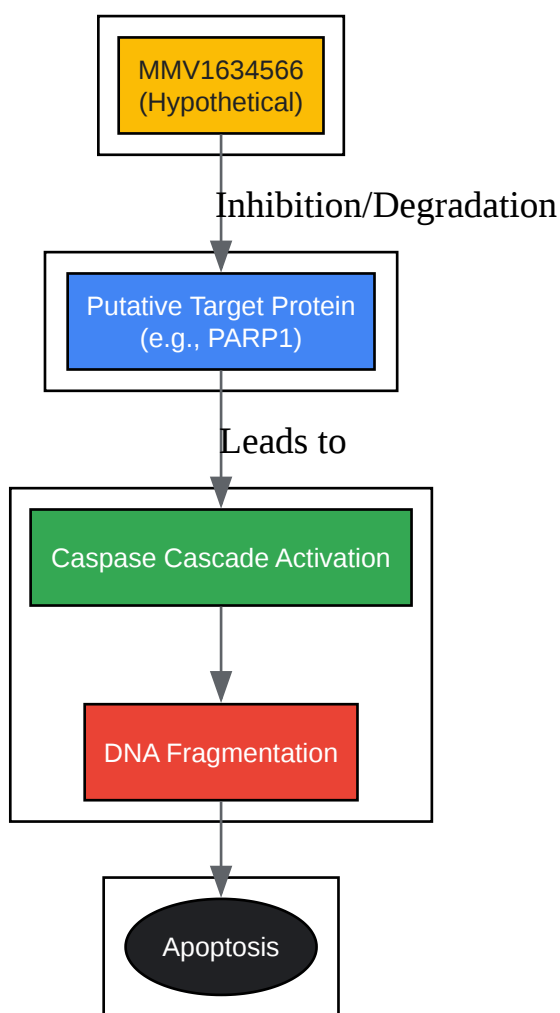
Experimental Protocols

Due to the limited availability of published research on **MMV1634566**, detailed experimental protocols for its synthesis, purification, and biological evaluation are not available in the public domain.

For researchers interested in investigating this compound, a general workflow for characterization could be proposed.

General Experimental Workflow for Compound Characterization

This logical workflow outlines the necessary steps to characterize the biological activity of a novel compound like **MMV1634566**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-Depth Technical Guide to MMV1634566]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15581491#chemical-structure-of-mm1634566\]](https://www.benchchem.com/product/b15581491#chemical-structure-of-mm1634566)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com